

Preparation of FR122047 Stock Solution: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: FR122047

Cat. No.: B15608617

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

FR122047 is a potent and selective inhibitor of cyclooxygenase-1 (COX-1), a key enzyme in the prostaglandin biosynthesis pathway.[1] Accurate preparation of stock solutions is critical for obtaining reliable and reproducible results in both in vitro and in vivo studies. This document provides detailed protocols for the preparation, storage, and handling of **FR122047** stock solutions, along with its mechanism of action and relevant physicochemical properties.

Physicochemical Properties and Solubility

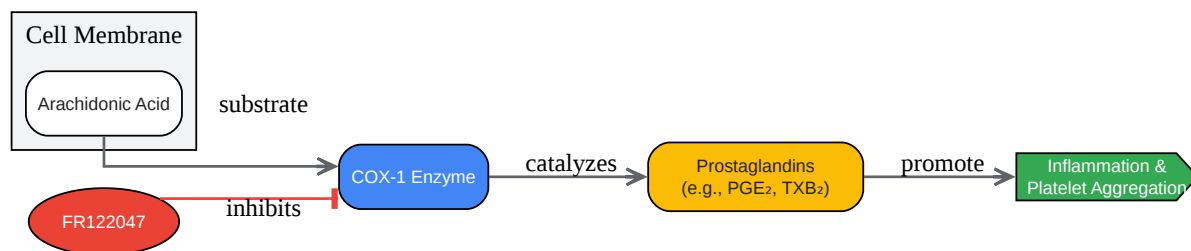
FR122047 hydrochloride is a trisubstituted thiazole compound that is orally active and exhibits analgesic, anti-platelet, and anti-inflammatory properties.[2][3] It demonstrates high selectivity for COX-1 over COX-2.[3]

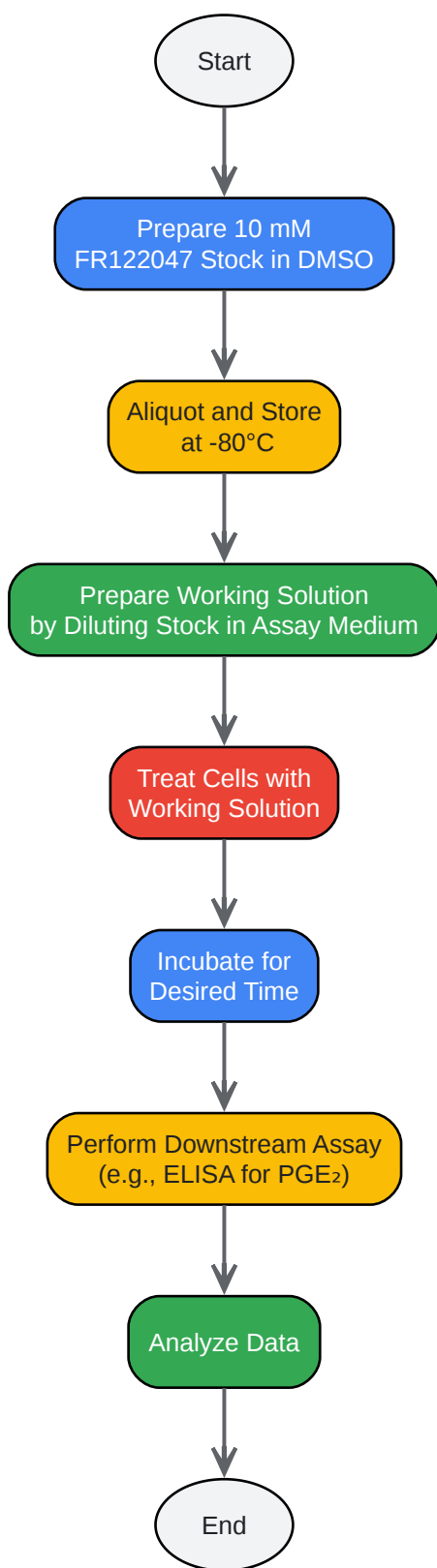
Table 1: Physicochemical and Solubility Data for **FR122047** Hydrochloride

Property	Value	Source
Molecular Formula	C ₂₃ H ₂₅ N ₃ O ₃ S · xHCl	[3][4]
Molecular Weight	423.53 g/mol (free base)	[3][4]
Appearance	Crystalline solid, Pale yellow solid	[4][5]
Purity	≥98%	[5]
Solubility in DMSO	~1 mg/mL, 5 mg/mL	[4][5]
Solubility in DMF	~10 mg/mL	[5]
Solubility in 1 M HCl	2 mg/mL	[4]
Solubility in Water	4 mg/mL	[4]
Aqueous Buffer Solubility	Sparingly soluble. A 1:10 solution of DMF:PBS (pH 7.2) yields a solubility of approximately 100 µg/mL.	[5]

Mechanism of Action: Selective COX-1 Inhibition

FR122047 exerts its pharmacological effects by selectively inhibiting the COX-1 enzyme.[3] COX-1 is a constitutively expressed enzyme responsible for the conversion of arachidonic acid to prostaglandins, which are involved in various physiological processes.[1][6] By inhibiting COX-1, **FR122047** reduces the production of prostaglandins like prostaglandin E₂ (PGE₂) and thromboxane B₂ (TXB₂), leading to its anti-inflammatory and anti-platelet effects.[2][7]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mechanism of action of anti-inflammatory drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Differential effect of FR122047, a selective cyclo-oxygenase-1 inhibitor, in rat chronic models of arthritis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. COX-1 Inhibitor, FR122047 The COX-1 Inhibitor, FR122047, also referenced under CAS 130717-51-0, controls the biological activity of COX-1. This small molecule/inhibitor is primarily used for Cell Signaling applications. | 130717-51-0 [sigmaaldrich.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. COX Inhibitors - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. Differential effect of FR122047, a selective cyclo-oxygenase-1 inhibitor, in rat chronic models of arthritis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Preparation of FR122047 Stock Solution: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15608617/docs#preparation-of-fr122047-stock-solution-application-notes-and-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)